

A Comprehensive Technical Guide to the Physical and Chemical Properties of Sodium Squarate

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Compound of Interest

Compound Name: *Sodium squarate*

Cat. No.: *B1253195*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **sodium squarate** ($\text{Na}_2\text{C}_4\text{O}_4$). The information presented herein is intended to support research and development activities by providing key data points and experimental context for the use of this compound.

Chemical Identity and Structure

Sodium squarate is the disodium salt of squaric acid. The squarate dianion ($\text{C}_4\text{O}_4^{2-}$) is a member of a unique class of cyclic oxocarbon anions. This dianion is characterized by its planar geometry and aromatic nature, resulting from the delocalization of π -electrons across the four-membered carbon ring. Each carbon atom is double-bonded to one oxygen atom and single-bonded to two other carbon atoms.

Caption: Chemical structure of **sodium squarate**.

Physical Properties

The physical properties of **sodium squarate** are summarized in the table below. These properties are critical for its handling, formulation, and application in various experimental settings.

Property	Value
Molecular Formula	Na ₂ C ₄ O ₄
Molecular Weight	158.02 g/mol
Appearance	White to off-white crystalline powder
Melting Point	>300 °C (decomposes)
Solubility	Soluble in water
Density	~1.8 g/cm ³

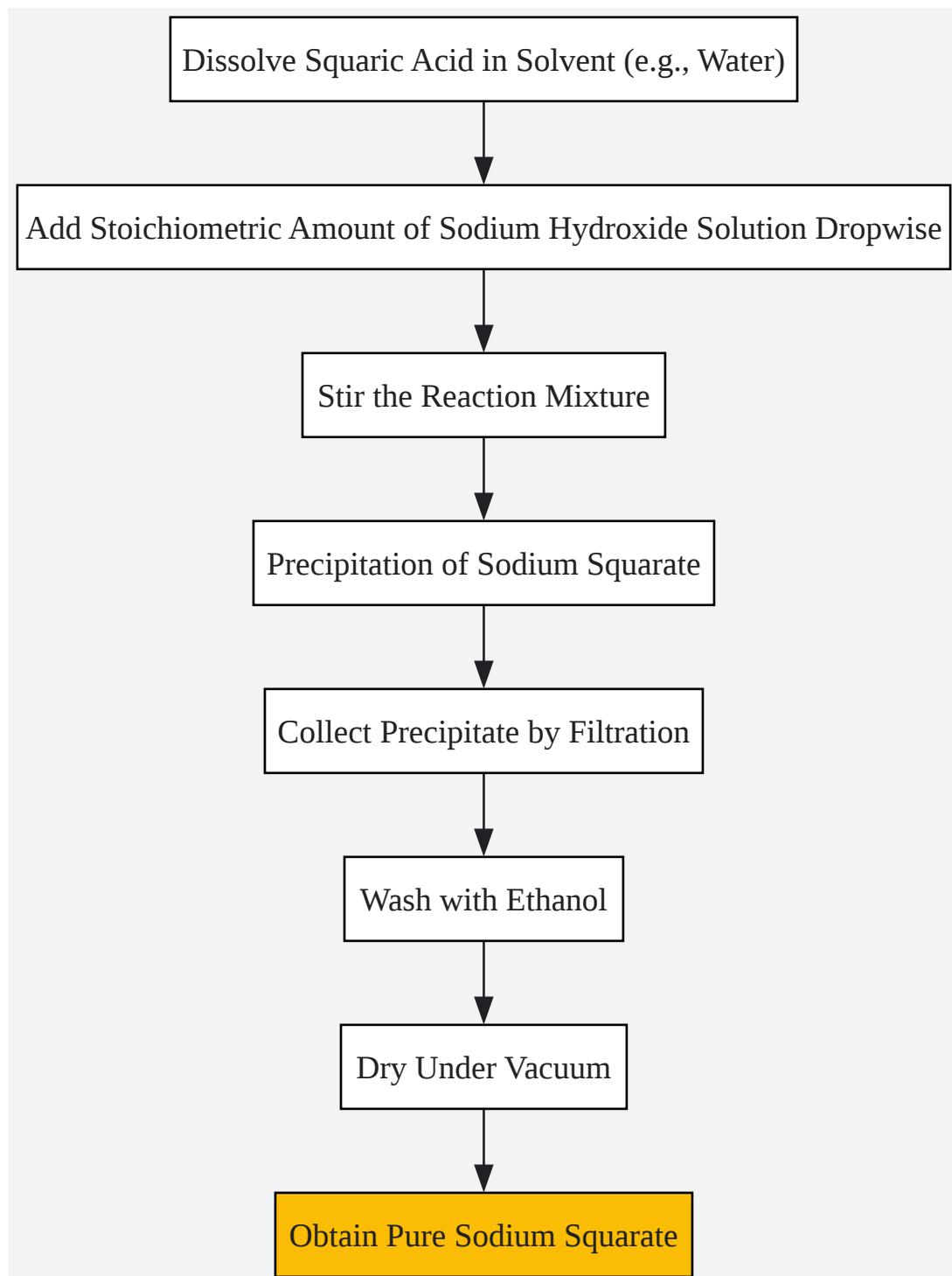
Chemical Properties

The chemical behavior of **sodium squarate** is largely dictated by the squarate dianion. Its aromaticity and the presence of negatively charged oxygen atoms make it a versatile building block in coordination chemistry and crystal engineering.

Property	Description
Acidity (pKa of Squaric Acid)	pKa ₁ ≈ 1.5, pKa ₂ ≈ 3.5
Reactivity	The squarate dianion acts as a ligand, coordinating with metal ions through its oxygen atoms. It can also participate in hydrogen bonding. The planar and rigid structure of the squarate unit makes it a useful component in the design of metal-organic frameworks (MOFs) and other supramolecular assemblies.
Thermal Stability	Sodium squarate is thermally stable at room temperature but decomposes at temperatures above 300 °C.

Experimental Protocols

A common method for the synthesis of **sodium squarate** involves the neutralization of squaric acid with a sodium base.



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Caption: General workflow for the synthesis of **sodium squareate**.

Detailed Methodology:

- Dissolution: Dissolve one equivalent of squaric acid in deionized water.
- Neutralization: Slowly add two equivalents of a sodium hydroxide solution to the squaric acid solution with constant stirring. The reaction is exothermic.
- Precipitation: The **sodium squareate** product will precipitate out of the solution upon cooling.
- Isolation: Collect the white precipitate by vacuum filtration.
- Purification: Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials or byproducts.
- Drying: Dry the purified **sodium squareate** in a vacuum oven to remove residual solvent.

The identity and purity of the synthesized **sodium squareate** can be confirmed using various analytical techniques.

4.2.1 Infrared (IR) Spectroscopy

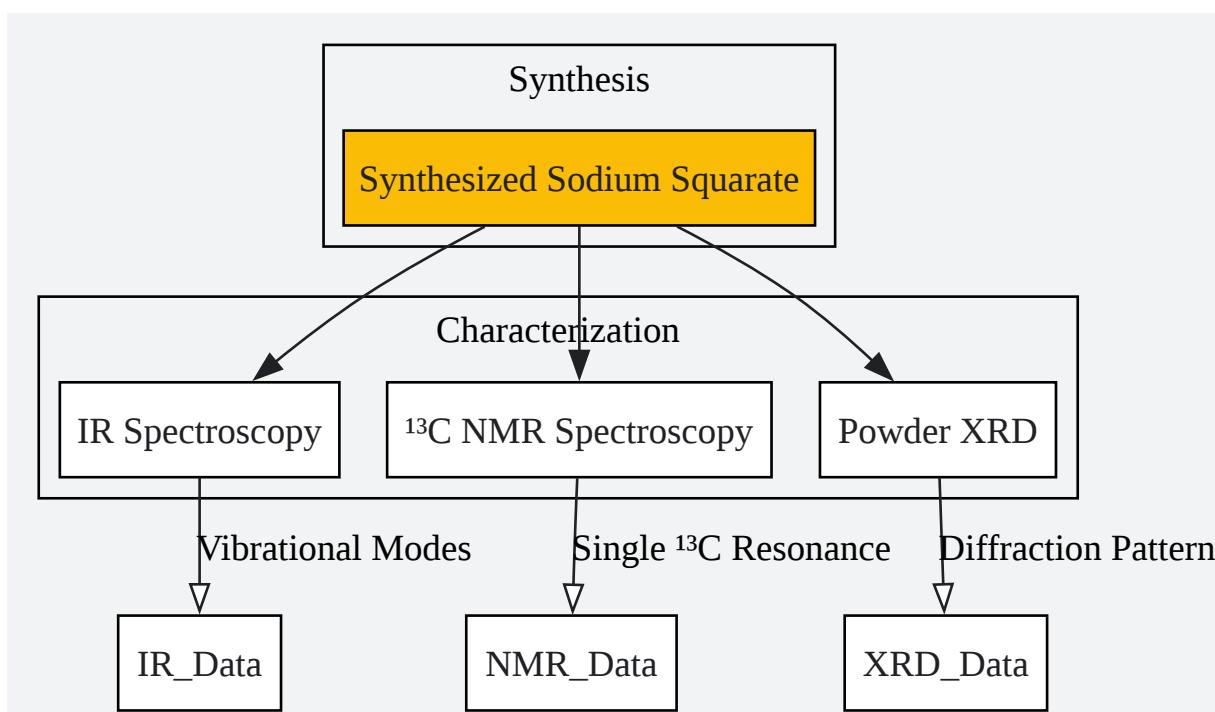
- Objective: To identify the functional groups present in the molecule.
- Methodology: A small amount of the dried **sodium squareate** is mixed with potassium bromide (KBr) and pressed into a pellet. The IR spectrum is then recorded.
- Expected Result: The spectrum will show strong absorption bands corresponding to the C-O and C-C stretching vibrations of the squareate ring.

4.2.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the structure of the squareate dianion.
- Methodology: A sample of **sodium squareate** is dissolved in a suitable deuterated solvent (e.g., D₂O). The ¹³C NMR spectrum is then acquired.
- Expected Result: Due to the high symmetry of the squareate dianion, the ¹³C NMR spectrum will exhibit a single resonance, confirming the equivalence of all four carbon atoms.

4.2.3 X-ray Diffraction (XRD)

- Objective: To determine the crystal structure and confirm the phase purity of the solid-state material.
- Methodology: A powdered sample of **sodium squarate** is analyzed using a powder X-ray diffractometer.
- Expected Result: The resulting diffraction pattern will be unique to the crystalline structure of **sodium squarate** and can be compared to reference patterns for confirmation.



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Caption: Analytical workflow for the characterization of **sodium squarate**.

- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical and Chemical Properties of Sodium Squarate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1253195#physical-and-chemical-properties-of-sodium-squarate>]

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